

Application of cis-1,2-Dichloroethylene in Groundwater Remediation Studies

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Compound of Interest		
Compound Name:	cis-1,2-Dichloroethylene	
Cat. No.:	B151661	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

cis-1,2-Dichloroethylene (cis-1,2-DCE) is a chlorinated organic compound frequently detected as a contaminant in groundwater. It is often an intermediate product of the anaerobic biodegradation of more highly chlorinated solvents such as tetrachloroethylene (PCE) and trichloroethylene (TCE).[1] Due to its persistence and potential health risks, the remediation of cis-1,2-DCE-contaminated groundwater is a significant environmental concern. This document provides an overview of current applications and detailed protocols for studying the remediation of cis-1,2-DCE in groundwater, with a focus on both biological and abiotic treatment methodologies.

Bioremediation of cis-1,2-Dichloroethylene

Bioremediation harnesses the metabolic processes of microorganisms to degrade or transform contaminants. In the case of cis-1,2-DCE, both anaerobic and aerobic pathways have been extensively studied.

Anaerobic Bioremediation: Reductive Dechlorination

Under anaerobic conditions, the primary bioremediation pathway for cis-1,2-DCE is reductive dechlorination. This process involves the sequential removal of chlorine atoms, transforming



cis-1,2-DCE to vinyl chloride (VC) and finally to non-toxic ethene.[1] Microorganisms such as Dehalococcoides mccartyi play a crucial role in this process, utilizing chlorinated compounds as electron acceptors.[2][3]

Aerobic Bioremediation: Oxidation

Aerobic bacteria can also degrade cis-1,2-DCE, often using it as a sole carbon and energy source.[4] This oxidative degradation pathway is a promising remediation strategy as it can lead to the complete mineralization of the contaminant to carbon dioxide and water, avoiding the accumulation of harmful intermediates like vinyl chloride.[5]

Abiotic Remediation of cis-1,2-Dichloroethylene

Abiotic remediation involves the use of chemical or physical processes to transform contaminants. For cis-1,2-DCE, common approaches include the use of zero-valent iron (ZVI) and other reactive minerals.

Zero-Valent Iron (ZVI)

Zero-valent iron is a strong reducing agent that can abiotically degrade cis-1,2-DCE. The reaction involves the transfer of electrons from the iron surface to the chlorinated molecule, leading to its dechlorination. Modified ZVI, such as sulfidated or biochar-supported ZVI, has shown enhanced reactivity and removal efficiency for cis-1,2-DCE.[6]

Reactive Minerals

Certain naturally occurring minerals, such as magnetite and pyrite, can also contribute to the abiotic degradation of cis-1,2-DCE under anaerobic conditions.[7][8] These minerals can facilitate reductive dechlorination, although the rates may be slower compared to those achieved with engineered systems like ZVI barriers.

Data Presentation

Table 1: Quantitative Data from Bioremediation Studies of cis-1,2-DCE



Study Type	Microorg anism/Co nsortium	Initial cDCE Concentr ation	Treatmen t Condition s	Degradati on Rate/Effic iency	Final Products	Referenc e
Aquifer Microcosm s	Dehalococ coides mccartyi (Dhc)	5 mg/L	Anaerobic, bioaugmen ted with varying Dhc cell densities (10³ to 108 cells/mL)	Rate coefficient (kcDCE) of 10^{-4} day ⁻¹ at low Dhc densities	Vinyl Chloride, Ethene	[2][3]
Groundwat er Microcosm s	Indigenous Aerobic Bacteria	Up to 100 mg/L	Aerobic, cDCE as sole carbon source, pH ~7, 4-23°C	Growth yield of 12.5 ± 1.9 g of protein/Mol of cDCE; Doubling time of 53 ± 2 h at 23°C	Mineralizati on (CO2)	[4]
Landfill Leachate Sediment Culture	Clostridium sp. strain DC1	Not specified	Anaerobic	Complete dechlorinati on	Chloride ions (stoichiome tric release)	[9]
Freshwater Wetland Sediment Microcosm s	Indigenous microorgan isms	Not specified	Methanoge nic and Sulfate- reducing	Faster degradatio n under methanoge nic conditions	Vinyl Chloride, Ethene	[10]



Table 2: Quantitative Data from Abiotic Remediation

Studies of cis-1.2-DCE

Study Type	Reactive Material	Initial cDCE Concentr ation	Treatmen t Condition s	Transfor mation/R emoval Efficiency	Final Products	Referenc e
Fractured Sandstone Microcosm s	Typical Sandstone	~40 mg/L	Anaerobic, 120 days incubation	11-14% transformat ion to ¹⁴ CO ₂ , 1- 3% to soluble products	CO ₂ , Soluble Products	[8]
Fractured Sandstone Microcosm s	Pyrite-rich Sandstone	~40 mg/L	Anaerobic, 120 days incubation	2-4% transformat ion to ¹⁴ CO ₂ , 1% to soluble products	CO ₂ , Soluble Products	[8]
Laboratory Batch Study	Sulfur- and Biochar- modified Zero- Valent Iron (ZVI-BC-S)	Not specified	Not specified	62.0% removal of cDCE	Not specified	[6]

Experimental Protocols

Protocol 1: Anaerobic Microcosm Study for Bioremediation of cis-1,2-DCE

Objective: To assess the potential for anaerobic biodegradation of cis-1,2-DCE by a microbial consortium.

Materials:



- Anaerobic glove box
- Serum bottles (160 mL) with butyl rubber stoppers and aluminum crimp seals
- Groundwater and sediment from the contaminated site
- **cis-1,2-Dichloroethylene** (neat or as a standard solution)
- Electron donor (e.g., lactate, ethanol)
- Nutrient medium (if required)
- Syringes and needles
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC/MS)

Procedure:

- Microcosm Setup: Inside an anaerobic glove box, add a known amount of sediment and groundwater to each serum bottle.
- Spiking: Spike the microcosms with a known concentration of cis-1,2-DCE. A set of control microcosms should be prepared (e.g., killed controls with autoclaved sediment/water).
- Amendment: If biostimulation is being tested, add an electron donor and/or nutrients.[11]
- Incubation: Seal the bottles and incubate them in the dark at a constant temperature representative of the groundwater environment.
- Sampling: Periodically, remove a headspace or liquid sample from each microcosm using a gas-tight syringe.
- Analysis: Analyze the samples for the concentration of cis-1,2-DCE and its degradation products (vinyl chloride, ethene) using GC-FID or GC/MS.[12][13]
- Data Interpretation: Plot the concentration of cis-1,2-DCE over time to determine the degradation rate.



Protocol 2: Abiotic Degradation of cis-1,2-DCE using Zero-Valent Iron

Objective: To evaluate the effectiveness of ZVI for the abiotic degradation of cis-1,2-DCE.

Materials:

- Batch reactors or columns
- Zero-Valent Iron (ZVI) particles (e.g., micro or nanoscale)
- cis-1,2-Dichloroethylene-contaminated water
- · Inert gas (e.g., nitrogen) for purging
- Shaker table or column pump
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC/MS)

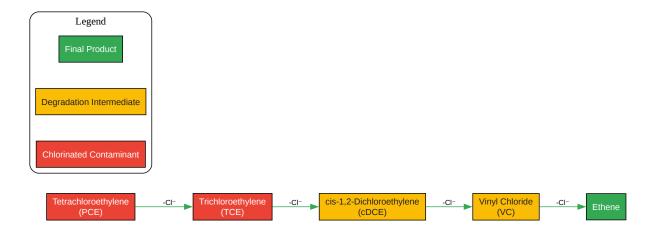
Procedure:

- Reactor Setup: For batch experiments, add a known mass of ZVI to a reactor containing the contaminated water. For column experiments, pack a column with a mixture of ZVI and sand.
- Deoxygenation: Purge the reactor or column with an inert gas to create anaerobic conditions.
- Reaction Initiation: Introduce the cis-1,2-DCE contaminated water to the reactor or pump it through the column at a constant flow rate.
- Incubation/Operation: For batch tests, place the reactors on a shaker table. For column tests, maintain a continuous flow.
- Sampling: Collect aqueous samples from the batch reactor or the column effluent at regular intervals.
- Analysis: Analyze the samples for the concentration of cis-1,2-DCE and potential degradation products.[12][13]



• Data Analysis: Calculate the removal efficiency and degradation rate constant.

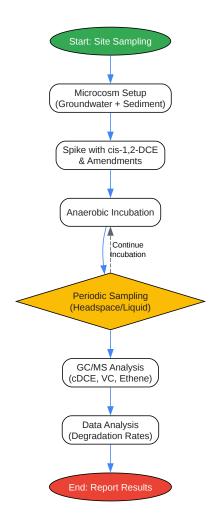
Mandatory Visualization



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Caption: Anaerobic reductive dechlorination pathway of chlorinated ethenes.





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Caption: Experimental workflow for a microcosm bioremediation study.

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Methodological & Application





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